

Biological Activity of 6-Azauridine Triphosphate in RNA Synthesis

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Compound of Interest

Compound Name: 6-Azauridine triphosphate
(ammonium)

Cat. No.: B10857473

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Mechanistic Insights, Enzymatic Interactions, and Experimental Protocols

Executive Summary

6-Azauridine-5'-triphosphate (6-Aza-UTP) is the active triphosphate metabolite of the nucleoside analogue 6-azauridine. While historically characterized as a metabolic inhibitor of de novo pyrimidine biosynthesis (via its monophosphate form inhibiting OMP decarboxylase), 6-Aza-UTP exerts direct biological activity on RNA synthesis machinery. It functions as a nucleotide substrate analogue, competing with Uridine Triphosphate (UTP) for the active site of RNA-dependent RNA polymerases (RdRps) and DNA-dependent RNA polymerases. Its incorporation leads to transcriptional stalling, reduced fidelity, and "lethal mutagenesis" in viral replication, making it a critical tool compound in structural biology and antiviral drug discovery (e.g., HCV, Dengue).

Molecular Mechanism of Action[1]

Chemical Basis of Activity

The core structural modification in 6-Aza-UTP is the substitution of the carbon at position 6 of the uracil ring with a nitrogen atom. This modification alters the electronic properties of the nucleobase:

- Acidity (

Shift): The

of the N3 proton in 6-azauracil is approximately 6.7, significantly lower than that of natural uracil (~9.2). At physiological pH (7.4), a substantial fraction of 6-Aza-UTP exists in the ionized (anionic) form.

- Base Pairing Ambiguity: The ionized form and potential tautomeric shifts allow 6-Aza-UTP to base-pair ambiguously. While it primarily mimics Uracil (pairing with Adenine), the anionic character can disrupt hydrogen bonding or facilitate non-canonical pairing (e.g., with Guanine), leading to transition mutations (mimics).

Dual-Mode Inhibition

6-Azauridine impacts RNA synthesis through two distinct, synergistic pathways:

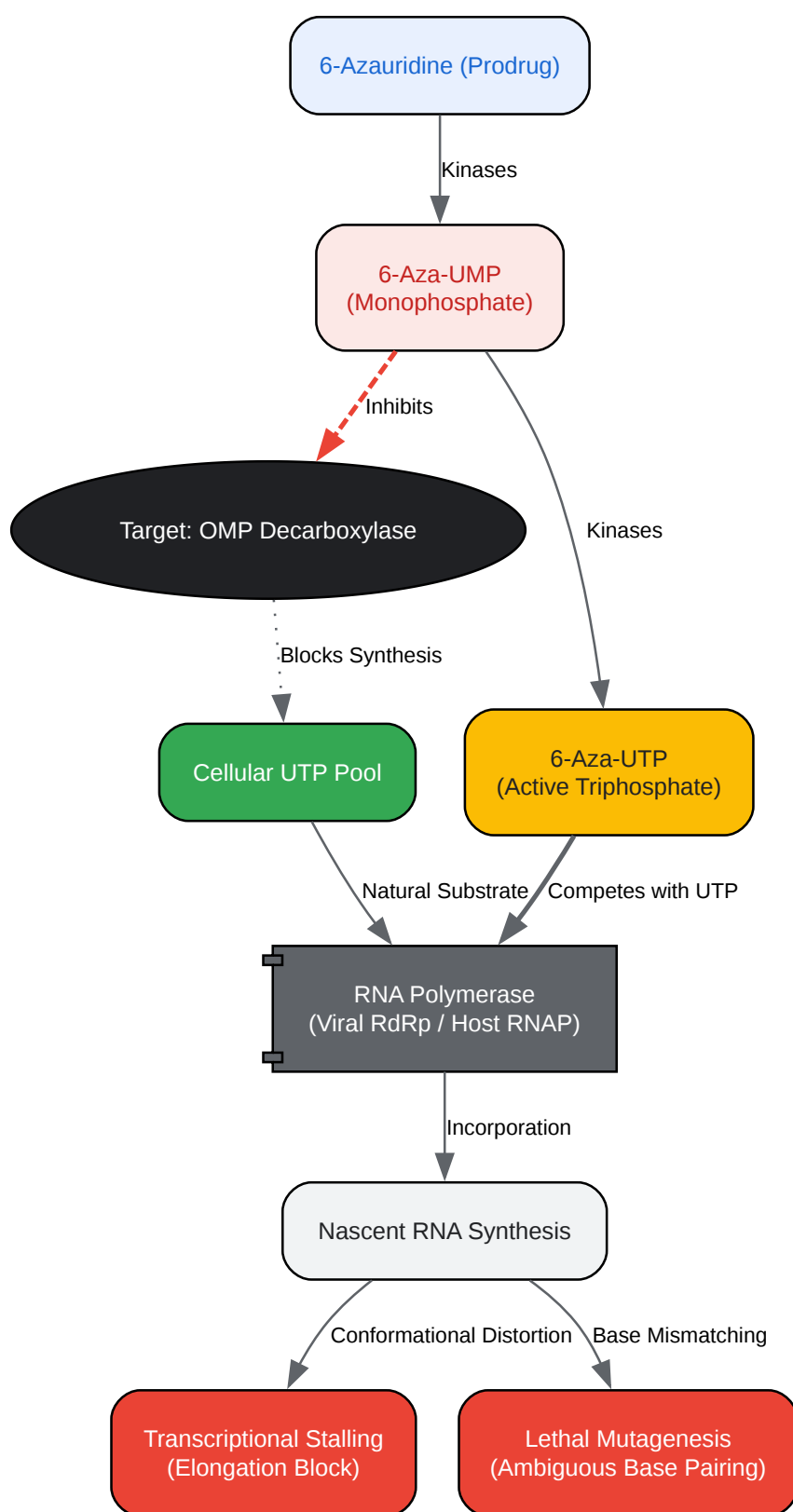
- Metabolic Depletion (Indirect):
 - The precursor 6-Aza-UMP covalently inhibits Orotidine 5'-monophosphate (OMP) decarboxylase.
 - Result: Depletion of cellular UTP pools. This lowers the competition for the polymerase active site, enhancing the incorporation of the drug (6-Aza-UTP).
- Direct Polymerase Interference (Direct):
 - Competition: 6-Aza-UTP competes with UTP for entry into the Nucleotide Entry Tunnel (NET) of the polymerase.
 - Incorporation & Stalling: Unlike obligate chain terminators (which lack a 3'-OH), 6-Aza-UTP possesses a 3'-OH and can be extended. However, its incorporation often induces a

"slow-down" or pausing of the polymerase complex due to conformational distortion of the nascent RNA-DNA or RNA-RNA hybrid.

- Lethal Mutagenesis: In viral RdRps (e.g., HCV NS5B, Poliovirus), repeated incorporation leads to an accumulation of mutations ("error catastrophe") that renders the viral progeny non-infectious.

Visualization: Mechanism of Action

The following diagram illustrates the dual pathway of 6-Azauridine activity.



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Caption: Dual mechanism of 6-Aza-UTP: Metabolic blockade of UTP synthesis enhances the competitive incorporation of 6-Aza-UTP by RNA polymerases, leading to stalling or mutagenesis.

Therapeutic & Experimental Applications[1][2][3]

Antiviral Activity (HCV, Dengue, Chikungunya)

Viral RNA-dependent RNA polymerases (RdRps) are the primary targets.

- HCV NS5B: 6-Aza-UTP acts as a weak inhibitor/substrate. While less potent than 2'-C-methylated analogues (e.g., Sofosbuvir metabolite), it serves as a model for studying "ambiguous" base pairing.
- Lethal Mutagenesis: For RNA viruses living on the edge of "error catastrophe," the slight increase in mutation rate caused by 6-Aza-UTP incorporation can extinguish viral populations.

Anticancer (Metabolic Stress)

In oncology, the activity is primarily attributed to the depletion of pyrimidine pools (via 6-Aza-UMP), which stalls rapid replication. However, direct incorporation into mRNA can also trigger nonsense-mediated decay (NMD) or produce aberrant proteins, contributing to cytotoxicity.

Experimental Protocol: In Vitro RdRp Inhibition Assay

Objective: To determine the

and Mode of Inhibition (

) of 6-Aza-UTP against a target viral RdRp (e.g., HCV NS5B or Dengue RdRp).

Reagents & Setup

- Enzyme: Recombinant viral RdRp (purified, 21 C-terminal truncation for solubility).

- Template: Homopolymeric Poly(rA) template with Oligo(rU) primer (for UTP incorporation).
- Substrate:
 - UTP or
 - UTP (Radiolabeled tracer).
- Test Compound: 6-Aza-UTP (Sodium salt), serial dilutions (0.1 M – 1000 M).
- Buffer: 20 mM Tris-HCl (pH 7.5), 5 mM MgCl₂, 1 mM DTT, 20 mM NaCl. Note: Mn may be used for specific viral polymerases to enhance activity, but Mg is more physiological.

Step-by-Step Workflow

- Primer Annealing: Mix Poly(rA) and Oligo(rU) in a 1:1 molar ratio in annealing buffer. Heat to 95°C for 5 min, then cool slowly to room temperature.
- Reaction Assembly (Standard 50 L):
 - Mix A (Enzyme): RdRp (final conc. 20–100 nM) in reaction buffer.
 - Mix B (Substrate/Inhibitor): Template/Primer (200 nM), -UTP (at concentration, typically 1–5 M), and 6-Aza-UTP (variable).

- Initiation: Add Mix A to Mix B. Incubate at 30°C for 30–60 minutes.
- Quenching: Stop reaction with ice-cold 10% Trichloroacetic acid (TCA) containing 0.1 M sodium pyrophosphate.
- Filtration: Transfer to GF/B glass fiber filters (or DE81 paper). Wash 3x with 5% TCA, then 1x with 95% Ethanol.
- Detection: Dry filters and quantify radioactivity via Liquid Scintillation Counting (LSC).

Data Analysis & Interpretation

Calculate the fractional activity (

) and fit to the logistic equation to derive

. To determine the inhibition constant (

), perform the assay at multiple UTP concentrations and use a Lineweaver-Burk or Cheng-Prusoff correction.

Parameter	Formula / Definition	Expected Outcome for 6-Aza-UTP
		Typically high
	Concentration inhibiting 50% activity	M range (weak inhibitor compared to chain terminators).
		Defines affinity relative to UTP.
Mechanism	Competitive Inhibition	remains constant; apparent increases.

Visualization: Experimental Workflow



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Caption: Radiometric RdRp assay workflow for quantifying 6-Aza-UTP inhibition kinetics.

References

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- Lethal Mutagenesis of RNA Viruses and Approved Drugs with Antiviral Mutagenic Activity. Source: MDPI Description: Discusses the concept of lethal mutagenesis and the role of ambiguous base pairing in antiviral therapy.
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